

The Solubility Profile of Myraldyl Acetate: A Technical Guide

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Compound of Interest

Compound Name: *Myraldyl acetate*

Cat. No.: *B1169923*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Myraldyl acetate**, a widely used fragrance ingredient. The information contained herein is intended to support research, development, and formulation activities by providing essential data on its behavior in various solvent systems.

Physicochemical Properties of Myraldyl Acetate

Myraldyl acetate, with the chemical name 4-(4-Methyl-3-pentenyl)-3-cyclohexen-1-ylmethyl acetate, is a colorless liquid known for its floral, jasmine-like scent.^[1] A summary of its key physicochemical properties is presented below.

Property	Value	Reference
Chemical Formula	C15H24O2	[1] [2]
Molecular Weight	236.35 g/mol	[3] [4]
Appearance	Colorless liquid	[1]
Boiling Point	297 - 304 °C @ 760 mm Hg	[3] [5]
Vapor Pressure	0.0013 hPa (at 20 °C)	[1] [2]
Flash Point	110 °C	[3]
Log P (Octanol/Water)	5.7	[2]

Solubility of Myraldyl Acetate

Myraldyl acetate exhibits typical solubility behavior for a moderately large ester with significant hydrocarbon character. While precise quantitative solubility data is not widely available in published literature, a qualitative summary based on available safety data sheets and product information is provided below.

Solvent	Solubility	Notes
Water	Insoluble / Not miscible	[3] [6] [7]
Ethanol	Soluble	
Oils	Soluble	[3] [6]
Acetone	Expected to be soluble	Based on general ester solubility. [8]
Diethyl Ether	Expected to be soluble	Based on general ester solubility. [9]
Dimethyl Sulfoxide (DMSO)	Expected to be soluble	A common solvent for nonpolar compounds.

Experimental Protocol for Solubility Determination

The following protocol outlines a standard procedure for determining the solubility of **Myraldyl acetate** in a given solvent, employing the widely accepted shake-flask method. This method is suitable for establishing equilibrium solubility.

1. Materials and Equipment:

- **Myraldyl acetate** (high purity)
- Selected solvents (analytical grade)
- Analytical balance
- Glass vials with screw caps
- Constant temperature orbital shaker or water bath
- Centrifuge
- Syringes and filters (e.g., 0.45 µm PTFE)
- Volumetric flasks
- Gas chromatograph with mass spectrometer (GC-MS) or High-Performance Liquid Chromatograph (HPLC)

2. Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Myraldyl acetate** to a series of glass vials.
 - Add a known volume of the desired solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature orbital shaker set to a specific temperature (e.g., 25 °C).

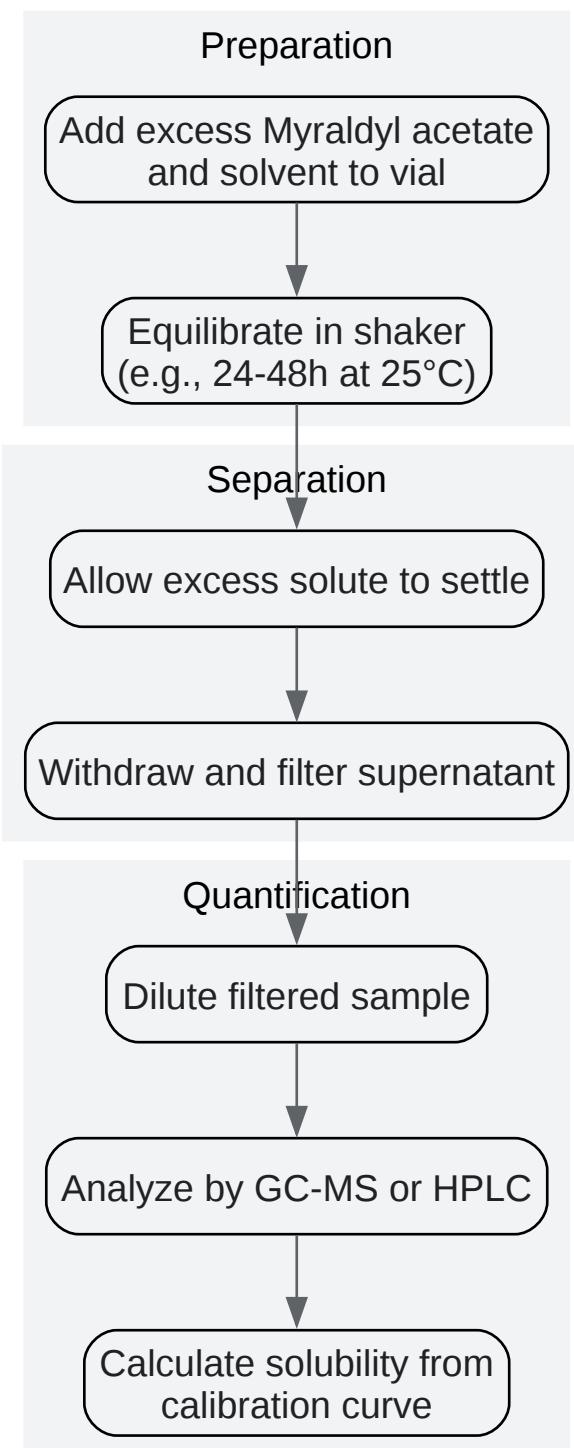
- Agitate the vials for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solute should be visible.[10]
- Sample Separation:
 - After equilibration, allow the vials to stand undisturbed at the same temperature to let the excess solid settle.
 - To separate the saturated solution from the undissolved **Myraldyl acetate**, withdraw an aliquot of the supernatant using a syringe.
 - Immediately filter the aliquot through a chemically inert filter (e.g., 0.45 µm PTFE) into a clean vial. Filtration removes any suspended microparticles.
- Quantification:
 - Accurately dilute the filtered saturated solution with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
 - Analyze the diluted samples using a validated GC-MS or HPLC method to determine the concentration of **Myraldyl acetate**.[11][12]
 - Prepare a calibration curve using standard solutions of **Myraldyl acetate** of known concentrations.
 - Calculate the solubility from the concentration of the saturated solution, taking into account the dilution factor.

3. Data Analysis:

- The solubility is typically expressed in units of g/L, mg/mL, or mol/L.
- The experiment should be performed in triplicate to ensure the reproducibility of the results.

Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **Myraldyl acetate**.

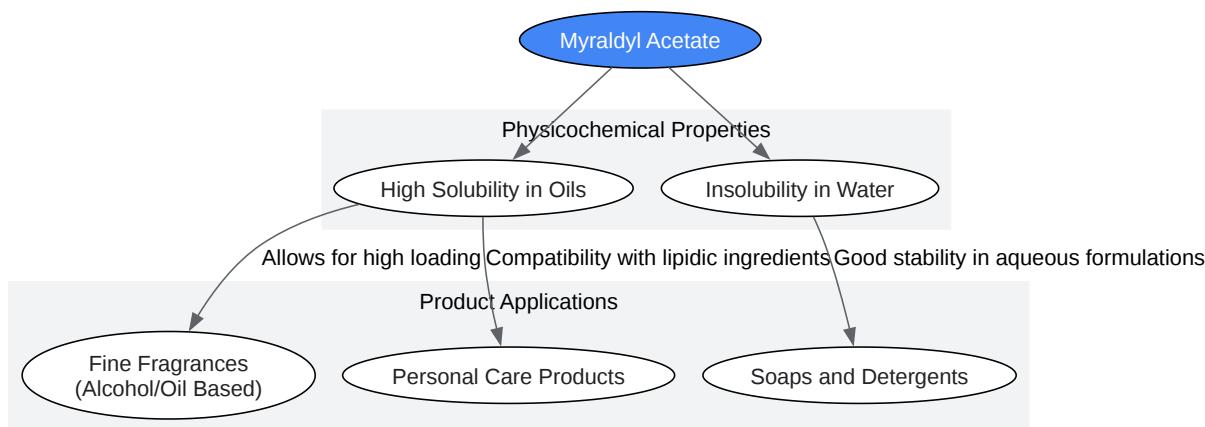


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Caption: Workflow for Solubility Determination of **Myraldyl Acetate**.

Logical Relationship of Solubility and Application

The solubility characteristics of **Myraldyl acetate** are directly related to its application in various consumer and industrial products. The following diagram illustrates this relationship.



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Caption: Relationship between **Myraldyl Acetate** Solubility and Applications.

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